

Unveiling the Metal Chelation Potential of Bis-tris Propane: A Technical Guide

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Compound of Interest

Compound Name: *Bis-tris propane*

Cat. No.: *B1209937*

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Abstract

Bis-tris propane [1,3-bis(tris(hydroxymethyl)methylamino)propane], a widely utilized biological buffer, possesses significant potential as a versatile metal chelator. Its polydentate nature, featuring multiple hydroxyl and amino groups, allows for the formation of stable complexes with a variety of metal ions, particularly those from the 3d transition series and the 4f lanthanide series. This technical guide provides an in-depth exploration of the metal chelation properties of **Bis-tris propane**, summarizing the available quantitative data on its stability constants with various metal ions. Furthermore, it offers detailed, adaptable experimental protocols for the determination of these constants via potentiometric and spectrophotometric methods.

Visualizations of the chelation mechanism and a general experimental workflow are also provided to aid in the practical application of this knowledge in research and drug development.

Introduction to Bis-tris Propane as a Metal Chelator

Bis-tris propane is a flexible ligand capable of utilizing up to six of its donor atoms for coordination and can exist in multiple deprotonated states, enabling it to bridge up to six metal ions.[1] This flexibility allows for the synthesis of a wide array of homo- and heterometallic complexes, ranging from simple structures to intricate, high-nuclearity clusters with interesting magnetic properties.[2] The ligand exhibits a notable affinity for 3d transition metal ions such as copper(II), cobalt(II/III), nickel(II), zinc(II), manganese(II/III), and iron(III), as well as 4f lanthanide ions.[2][3][4] This inherent chelating ability is a critical consideration for researchers

using **Bis-tris propane** as a buffer in metal-sensitive biological systems and presents opportunities for its application in areas such as heavy metal detoxification, metalloenzyme research, and the development of metal-based therapeutics.

Quantitative Data on Metal Chelation: Stability Constants

The stability of a metal-ligand complex is quantified by its stability constant ($\log K$) or overall stability constant ($\log \beta$). While the interaction of **Bis-tris propane** with numerous metal ions has been qualitatively described, comprehensive quantitative data remains limited. The most detailed study to date, conducted by Soares et al., determined the stability constants for **Bis-tris propane** with cobalt(II), nickel(II), and zinc(II) using potentiometric methods. A study by Huskens et al. provides an estimated stability constant for Lanthanum(III).

It is important to note that much of the available literature on "Bis-tris" refers to a different compound, 2-[bis(2-hydroxyethyl)amino]-2-(hydroxymethyl)-1,3-propanediol, and care must be taken to distinguish between the two. The data for **Bis-tris propane** is summarized in the table below.

Metal Ion	Complex Species	Log β	Experimental Conditions	Reference
Co(II)	[Co(BTP)]	4.57 ± 0.02	0.1 M KNO ₃ , 25 °C	(Soares et al.)
[Co(BTP) ₂]	8.76 ± 0.02	0.1 M KNO ₃ , 25 °C	(Soares et al.)	
[Co(BTP) ₂ (OH)] ⁻	0.17 ± 0.03	0.1 M KNO ₃ , 25 °C	(Soares et al.)	
[Co(BTP) ₂ (OH) ₂] ²⁻	-8.73 ± 0.03	0.1 M KNO ₃ , 25 °C	(Soares et al.)	
Ni(II)	[Ni(BTP)]	7.13 ± 0.02	0.1 M KNO ₃ , 25 °C	(Soares et al.)
[Ni(BTP)(OH)] ⁻	-1.32 ± 0.04	0.1 M KNO ₃ , 25 °C	(Soares et al.)	
[Ni(BTP)(OH) ₂] ²⁻	-10.81 ± 0.05	0.1 M KNO ₃ , 25 °C	(Soares et al.)	
Zn(II)	[Zn(BTP)]	4.99 ± 0.02	0.1 M KNO ₃ , 25 °C	(Soares et al.)
[Zn(BTP) ₂]	9.18 ± 0.03	0.1 M KNO ₃ , 25 °C	(Soares et al.)	
[Zn(BTP) ₂ (OH)] ⁻	1.01 ± 0.03	0.1 M KNO ₃ , 25 °C	(Soares et al.)	
[Zn(BTP) ₂ (OH) ₂] ²⁻	-7.91 ± 0.04	0.1 M KNO ₃ , 25 °C	(Soares et al.)	
La(III)	[La(BTP)] ³⁺	~2.4	25 °C	(Huskens et al.)

Note: The stability of the divalent metal complexes was found to follow the trend: Ni(II) > Zn(II) > Co(II).

The lack of comprehensive stability constant data for other key metal ions such as Cu(II), Mn(II), and Fe(III) with **Bis-tris propane** highlights a significant knowledge gap and an area for future research.

Experimental Protocols for Determining Stability Constants

The following sections provide detailed, adaptable protocols for the determination of metal-ligand stability constants for **Bis-tris propane** using potentiometric titration and spectrophotometry.

Potentiometric Titration

Potentiometric titration is a highly accurate method for determining stability constants by monitoring the change in hydrogen ion concentration (pH) upon complex formation.

3.1.1. Materials and Reagents

- **Bis-tris propane** (high purity)
- Metal salt of interest (e.g., nitrate or perchlorate salt to avoid complexation by the anion)
- Standardized strong acid (e.g., 0.1 M HCl or HNO₃)
- Standardized carbonate-free strong base (e.g., 0.1 M NaOH or KOH)
- Inert salt for maintaining constant ionic strength (e.g., KNO₃ or NaClO₄)
- High-purity deionized water
- Calibrated pH meter with a combination glass electrode (resolution of 0.1 mV)
- Thermostatted titration vessel
- Magnetic stirrer
- Calibrated burette

3.1.2. Procedure

- Solution Preparation:
 - Prepare a stock solution of **Bis-tris propane** of known concentration (e.g., 0.01 M).
 - Prepare a stock solution of the metal salt of known concentration (e.g., 0.01 M).
 - Prepare a solution of the inert salt at a concentration sufficient to maintain the desired ionic strength in the final titration mixture (e.g., 1 M).
- Titration Series: Perform a series of titrations at a constant temperature (e.g., 25 °C):
 - Acid Calibration: Titrate a known volume of the standardized strong acid with the standardized strong base in the presence of the inert salt. This step is crucial for determining the standard electrode potential.
 - Ligand Protonation: Titrate a solution containing a known amount of **Bis-tris propane** and the standardized strong acid with the standardized strong base. This allows for the determination of the protonation constants of **Bis-tris propane**.
 - Metal-Ligand Complexation: Titrate a solution containing known amounts of **Bis-tris propane**, the metal salt, and the standardized strong acid with the standardized strong base. The metal-to-ligand ratio can be varied (e.g., 1:1, 1:2, 1:5) to investigate the formation of different complex species.
- Data Analysis:
 - Plot the measured pH against the volume of titrant added for each titration.
 - The displacement of the metal-ligand titration curve from the ligand-only titration curve indicates complex formation.
 - Use a suitable software package (e.g., Hyperquad, BEST) to refine the electrode calibration parameters and to calculate the protonation constants of **Bis-tris propane** and the stability constants of the metal complexes by fitting the experimental titration data to a chemical model.

Spectrophotometric Method

This method is suitable when the metal-ligand complex has a distinct absorption spectrum compared to the free metal ion and ligand.

3.2.1. Materials and Reagents

- **Bis-tris propane**
- Metal salt of interest
- Buffer solution to maintain a constant pH (choose a buffer that does not interact with the metal ion)
- UV-Vis spectrophotometer
- Matched quartz cuvettes

3.2.2. Procedure (Method of Continuous Variations - Job's Plot)

- **Wavelength Selection:** Determine the wavelength of maximum absorbance (λ_{max}) for the metal-**Bis-tris propane** complex.
- **Solution Preparation:** Prepare a series of solutions with a constant total concentration of metal and ligand, but with varying mole fractions of each. For example, prepare solutions where the mole fraction of the ligand ranges from 0 to 1 in increments of 0.1.
- **Absorbance Measurement:** Measure the absorbance of each solution at the predetermined λ_{max} .
- **Data Analysis:**
 - Plot the absorbance versus the mole fraction of the ligand.
 - The plot will consist of two linear portions that intersect at the mole fraction corresponding to the stoichiometry of the complex.

- The stability constant can be calculated from the absorbance data at the stoichiometric point and at other points on the curve.

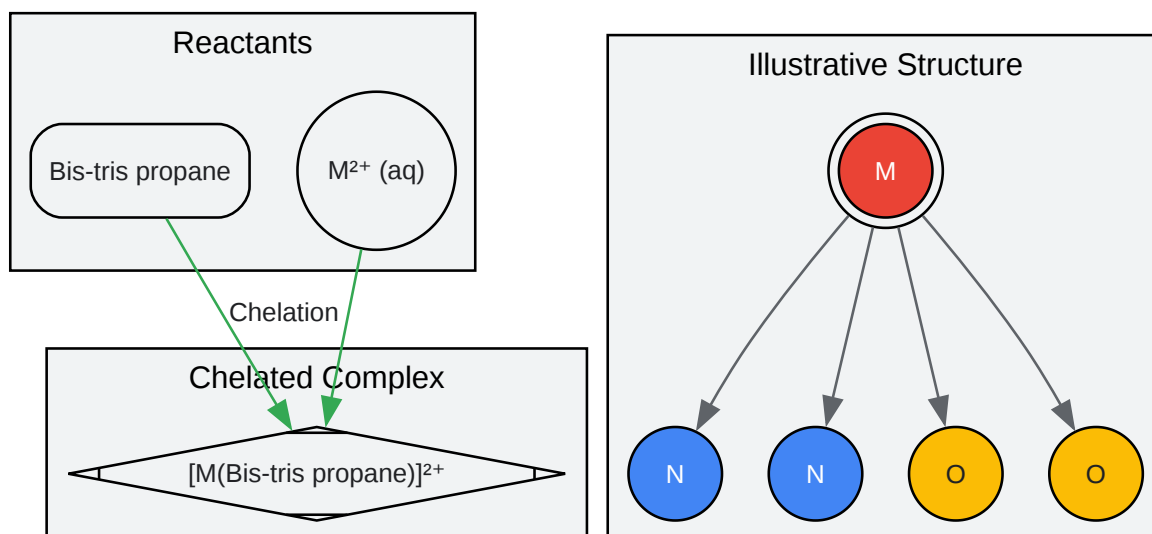
3.2.3. Procedure (Mole-Ratio Method)

- Solution Preparation: Prepare a series of solutions with a fixed concentration of the metal ion and varying concentrations of **Bis-tris propane**.
- Absorbance Measurement: Measure the absorbance of each solution at the λ_{max} of the complex.
- Data Analysis:
 - Plot the absorbance versus the molar ratio of **[Bis-tris propane]/[Metal]**.
 - The plot will show an increase in absorbance until the metal ion is saturated with the ligand, at which point the curve will plateau. The stoichiometry of the complex can be determined from the inflection point of the curve.
 - The stability constant can be determined by fitting the data to a binding isotherm model.

Visualizations

Chelation Mechanism of Bis-tris Propane

The following diagram illustrates the general chelation mechanism of **Bis-tris propane** with a divalent metal ion (M^{2+}), showcasing its polydentate nature.

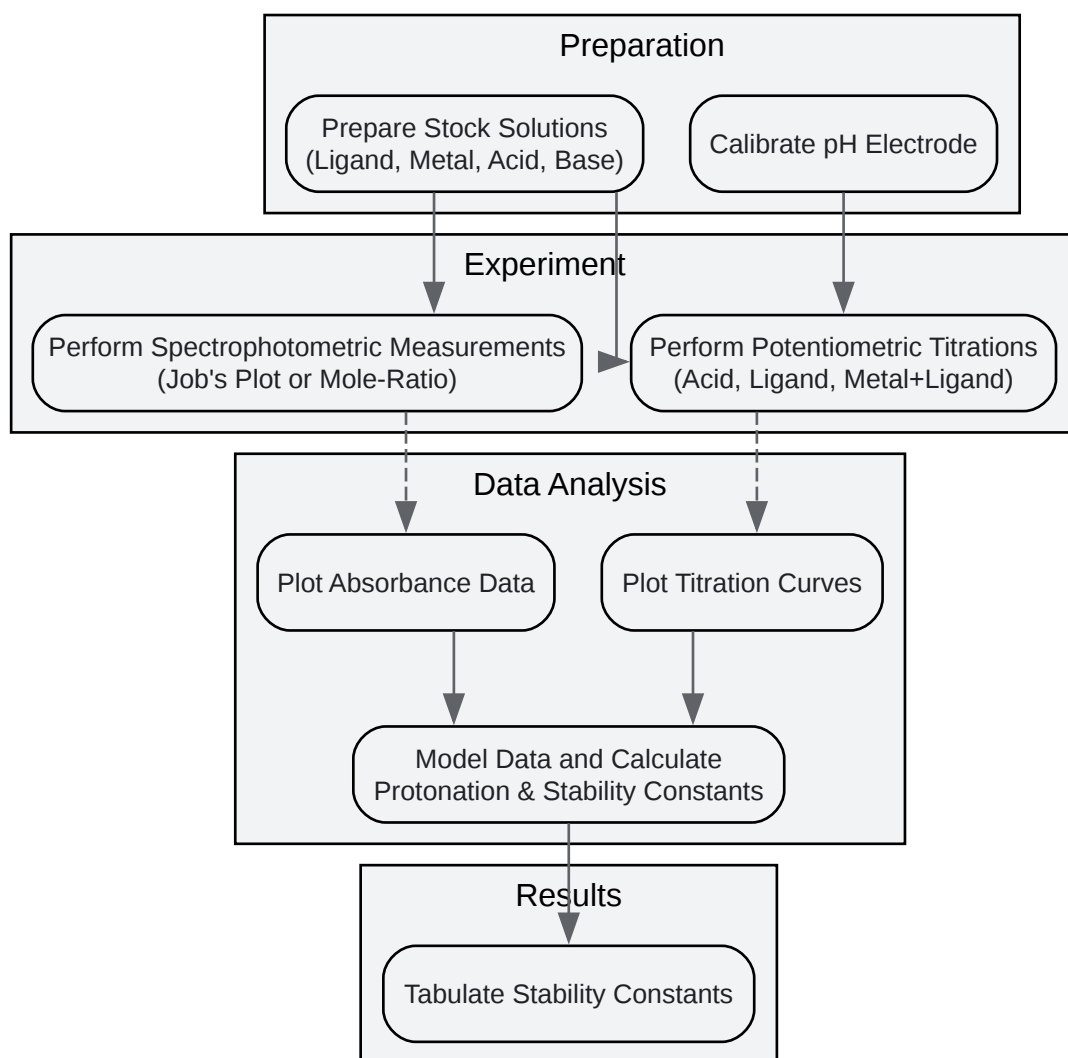


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Chelation of a metal ion by **Bis-tris propane**.

Experimental Workflow for Stability Constant Determination

The following diagram outlines a general workflow for determining metal-ligand stability constants.



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Workflow for stability constant determination.

Conclusion

Bis-tris propane is a potent metal chelator with demonstrated affinity for a range of divalent and trivalent metal ions. While its use as a biological buffer is widespread, its metal-binding properties should not be overlooked, as they can significantly influence experimental outcomes in metal-sensitive systems. The provided quantitative data, though limited, offers a starting point for researchers. The detailed experimental protocols herein serve as a guide for the systematic determination of stability constants for a broader range of metal ions, which is crucial for a more complete understanding of the coordination chemistry of **Bis-tris propane**.

Further research to expand the database of stability constants will be invaluable for the informed application of this versatile compound in biochemical research and drug development.

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